

An In-depth Technical Guide to Methyl 4-methylaminobenzoate: Synthesis, Characterization, and Applications

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Compound of Interest

Compound Name: 4-(Methylamino)benzoate

Cat. No.: B8343159

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This guide provides a comprehensive technical overview of Methyl 4-methylaminobenzoate (M4MB), a key chemical intermediate. Designed for researchers, chemists, and professionals in drug development, this document delves into the molecule's fundamental properties, provides a field-proven synthesis protocol with mechanistic insights, outlines robust analytical characterization methods, and explores its applications in modern chemical and pharmaceutical research.

Introduction and Core Properties

Methyl 4-methylaminobenzoate (CAS No: 18358-63-9) is an organic compound featuring a para-substituted benzene ring with a methyl ester and a secondary amine (N-methylamino) group.^{[1][2]} This structure makes it a valuable and versatile building block in organic synthesis, particularly as a scaffold for constructing more complex molecules with potential biological activity. Its utility stems from the dual reactivity of the amine and ester functionalities, allowing for a wide range of chemical transformations.

Physicochemical and Structural Data

The fundamental properties of Methyl 4-methylaminobenzoate are summarized below. This data is critical for its handling, reaction setup, and analytical identification.

Property	Value	Source
IUPAC Name	methyl 4-(methylamino)benzoate	[2]
CAS Number	18358-63-9	[1]
Molecular Formula	C ₉ H ₁₁ NO ₂	[1][2]
Molecular Weight	165.19 g/mol	[1][2]
Appearance	White to off-white powder/crystalline solid	[3]
Melting Point	95 °C	[3]
InChIKey	LLAMGYUWYUMHCH-UHFFFAOYSA-N	[1]

Synthesis and Mechanistic Considerations: Fischer-Speier Esterification

A reliable and scalable method for preparing Methyl 4-methylaminobenzoate is the acid-catalyzed esterification of its corresponding carboxylic acid, 4-(methylamino)benzoic acid. This classic transformation, known as the Fischer-Speier esterification, is governed by an equilibrium that is driven toward the product by using a large excess of the alcohol reactant, which also serves as the solvent.[4][5]

Experimental Protocol: A Self-Validating System

This protocol is designed to be self-validating, where successful execution relies on understanding the function of each step.

Materials:

- 4-(Methylamino)benzoic acid

- Anhydrous Methanol (MeOH)
- Concentrated Sulfuric Acid (H₂SO₄)
- Saturated Sodium Bicarbonate (NaHCO₃) solution
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO₄) or Sodium Sulfate (Na₂SO₄)
- Ethyl Acetate (EtOAc)
- Hexanes

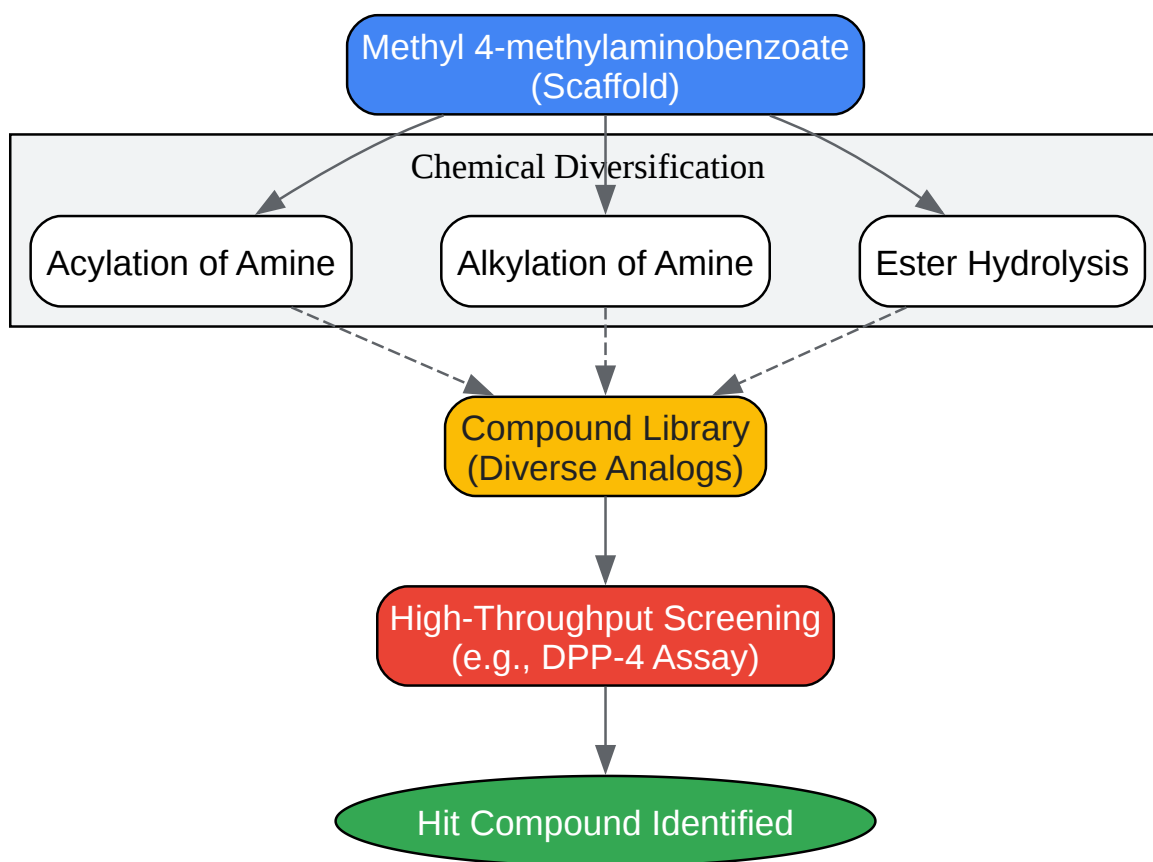
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, suspend 4-(methylamino)benzoic acid (1.0 eq) in anhydrous methanol (20-30 mL per gram of acid).
 - **Causality:** Anhydrous methanol is used in large excess to act as both the reactant and the solvent, pushing the reaction equilibrium towards the ester product according to Le Châtelier's principle. The use of anhydrous conditions prevents the reverse reaction (hydrolysis).
- **Catalyst Addition:** While stirring, cool the flask in an ice bath and slowly add concentrated sulfuric acid (0.1-0.2 eq) dropwise.
 - **Causality:** Sulfuric acid is a strong acid catalyst that protonates the carbonyl oxygen of the carboxylic acid, making the carbonyl carbon more electrophilic and thus more susceptible to nucleophilic attack by methanol.
- **Reflux:** Heat the mixture to reflux (approx. 65 °C) and maintain for 4-6 hours. Monitor the reaction progress by Thin-Layer Chromatography (TLC) until the starting material is consumed.
 - **Causality:** Heating provides the necessary activation energy for the reaction. Refluxing ensures a constant reaction temperature without loss of the volatile methanol solvent.

- **Work-up & Neutralization:** Cool the reaction mixture to room temperature and remove the bulk of the methanol under reduced pressure using a rotary evaporator. Re-dissolve the residue in ethyl acetate.
- Carefully add saturated sodium bicarbonate solution to the organic layer in a separatory funnel. Continue adding until effervescence ceases, indicating complete neutralization of the acid catalyst.
 - **Causality:** The bicarbonate base (HCO_3^-) neutralizes the sulfuric acid catalyst and any unreacted carboxylic acid, converting them into water-soluble salts that can be removed in the aqueous phase. This step is critical for preventing product degradation during subsequent steps.
- **Extraction & Drying:** Separate the organic layer. Wash sequentially with water and then brine. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
 - **Causality:** Washing with water removes residual water-soluble impurities. The brine wash helps to break any emulsions and begins the drying process by removing bulk water. Anhydrous MgSO_4 removes the final traces of water from the organic solvent.
- **Purification:** The resulting crude solid can be purified by recrystallization from a suitable solvent system, such as ethyl acetate/hexanes, to yield pure Methyl 4-methylaminobenzoate.

Workflow and Mechanistic Diagram

The synthesis workflow is a logical progression from reaction to purification.



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Caption: Role of M4MB as a scaffold in a drug discovery workflow.

Safety and Handling

As with any laboratory chemical, proper handling of Methyl 4-methylaminobenzoate is essential for safety.

- GHS Hazard Classification: The compound is classified with the following hazards:
 - Causes serious eye irritation (H319). [2][6] * Causes skin irritation (H315). [2][6] * May be harmful if swallowed (H302). [2] * May cause respiratory irritation (H335). [2] * Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles with side-shields, chemical-resistant gloves, and a lab coat. [6] * Handling: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust. Avoid contact with skin, eyes, and clothing. [6][7] * Storage: Keep containers tightly closed and

store in a dry, cool, and well-ventilated place away from incompatible materials such as strong oxidizing agents. [7][8]

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